

Physical properties of 4-Carboxypyrazole such as melting point and solubility

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Compound of Interest

Compound Name: 4-Carboxypyrazole

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An In-Depth Technical Guide to the Physical Properties of 4-Carboxypyrazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Carboxypyrazole** (also known as Pyrazole-4-carboxylic acid), a heterocyclic compound of interest in medicinal chemistry and agrochemical development.^{[1][2]} Understanding these properties is fundamental for its synthesis, purification, formulation, and application in research and development.

Core Physicochemical Properties

4-Carboxypyrazole is an organic compound featuring a five-membered pyrazole ring substituted with a carboxylic acid group at the 4-position.^[1] This structure contributes to its acidic nature and its physical characteristics, such as a high melting point and solubility in polar solvents.^[1] It typically presents as a white to off-white crystalline solid or powder.^{[1][3][4]}

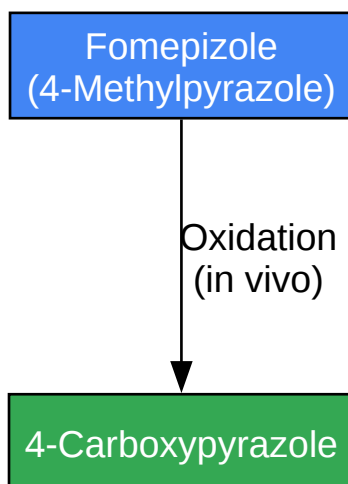
Quantitative Physical Data

The key physical properties of **4-Carboxypyrazole** are summarized in the table below. These values are essential for laboratory handling, reaction setup, and analytical method development.

Property	Value	Notes	Source
Molecular Formula	C ₄ H ₄ N ₂ O ₂	-	[1][3][5]
Molecular Weight	112.09 g/mol	-	[5]
Melting Point	275 - 282 °C	Decomposes upon melting.	[3][4]
Water Solubility	75.1 g/L	Predicted value.	[6]
General Solubility	Soluble	Soluble in polar solvents like water and alcohols.	[1]
Appearance	White to off-white crystalline solid/powder	-	[1][3][4]

Metabolic Relationship

4-Carboxypyrazole is a known human metabolite of Fomepizole (4-methylpyrazole), a drug used as an antidote for methanol and ethylene glycol poisoning.[6] The metabolic pathway is a straightforward oxidation of the methyl group.



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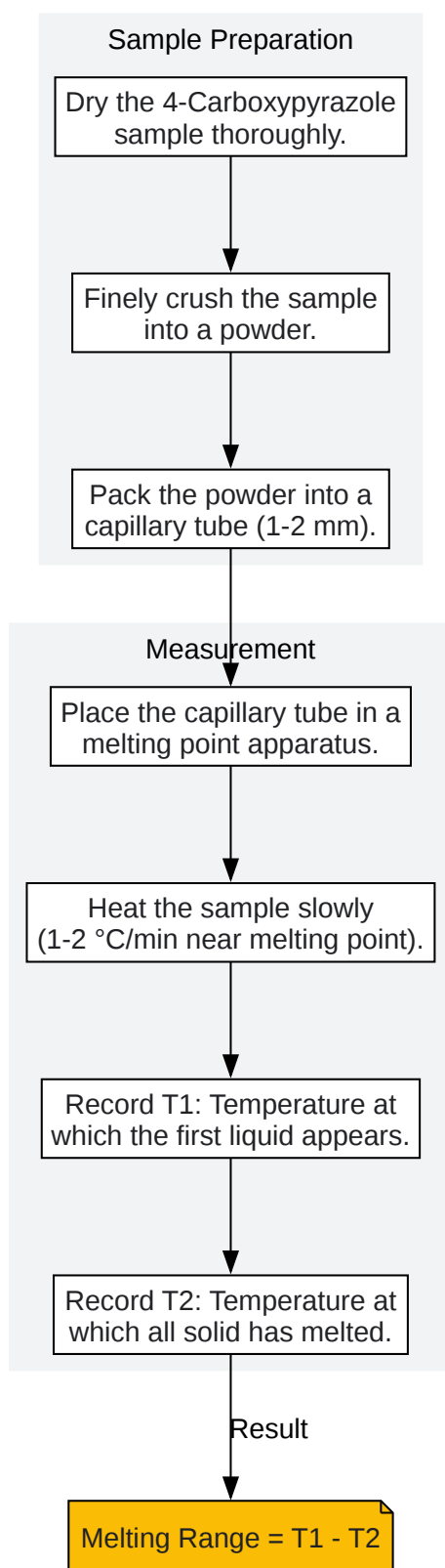
Caption: Metabolic conversion of Fomepizole to **4-Carboxypyrazole**.

Experimental Protocols

Detailed experimental data for the physical properties of **4-Carboxypyrazole** are not extensively published. However, the following sections describe standard methodologies for determining melting point and solubility, which are applicable to this compound.

The melting point of a crystalline solid like **4-Carboxypyrazole** is typically determined using the capillary melting point method. This technique involves heating a small sample in a sealed capillary tube and observing the temperature range over which it melts.

Workflow for Melting Point Determination



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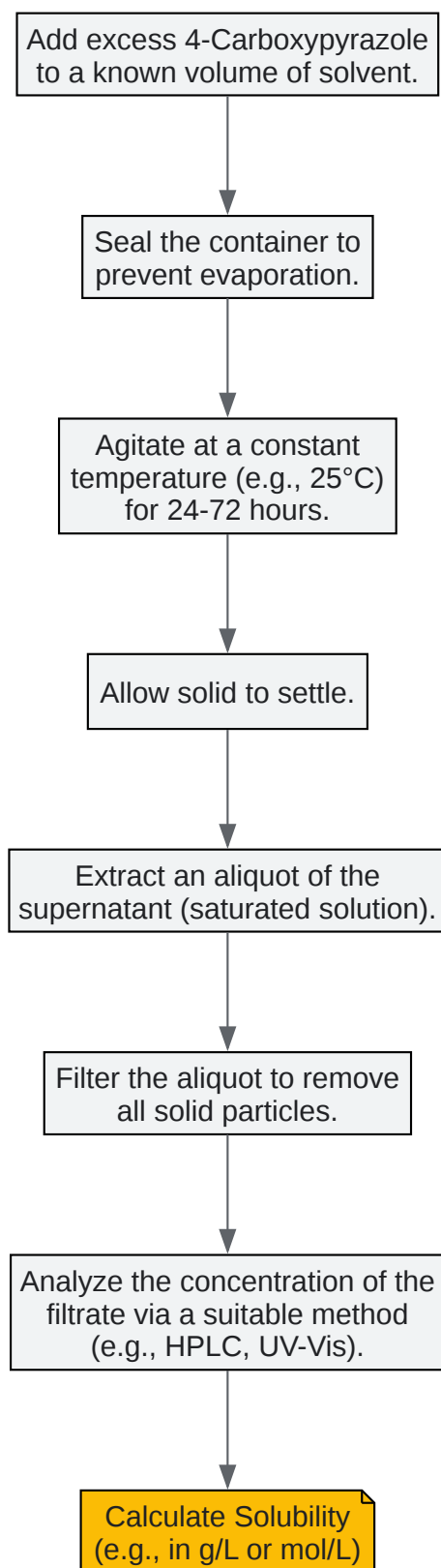
Caption: Standard workflow for melting point determination.

Protocol:

- **Sample Preparation:** A small amount of dry, purified **4-Carboxypyrazole** is finely ground and packed into a thin-walled capillary tube, which is then sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which allows for controlled heating and clear observation of the sample.
- **Heating and Observation:** The sample is heated at a steady, slow rate.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded, as is the temperature at which the entire sample becomes liquid. This range is reported as the melting point. Given that **4-Carboxypyrazole** decomposes, the temperature at which decomposition (e.g., charring) begins is noted.[\[3\]](#)

To quantitatively determine the solubility of **4-Carboxypyrazole** in a specific solvent (e.g., water, ethanol), the isothermal shake-flask method is a reliable and widely used technique.[\[7\]](#)

Workflow for Solubility Determination



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Caption: Workflow for the isothermal shake-flask solubility method.

Protocol:

- Preparation of Saturated Solution: An excess amount of solid **4-Carboxypyrazole** is added to a vial containing a precise volume of the solvent of interest. This ensures that a saturated solution is formed at equilibrium.^[7]
- Equilibration: The vial is sealed and placed in a thermostatically controlled shaker or water bath set to a specific temperature (e.g., 25 °C). The mixture is agitated for a sufficient period (typically 24-72 hours) to ensure that solid-liquid equilibrium is reached.^[7]
- Sample Separation: After equilibration, the agitation is stopped, and the excess solid is allowed to settle. A sample of the supernatant is carefully withdrawn.
- Analysis: The concentration of **4-Carboxypyrazole** in the clear, saturated solution is determined using a calibrated analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectroscopy. The result is reported as the solubility at that specific temperature.

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